

An In-depth Technical Guide to N-Propylaniline: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Propylaniline*

Cat. No.: B1293793

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Introduction

N-Propylaniline, an N-alkylated aromatic amine, is a significant chemical intermediate with growing importance in the fields of synthetic organic chemistry, materials science, and pharmacology. Its structural characteristics, featuring a propyl group attached to the nitrogen atom of an aniline moiety, confer specific physicochemical properties that make it a versatile building block for the synthesis of a wide array of more complex molecules. This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **N-Propylaniline**, with a particular focus on its relevance to drug discovery and development. Detailed experimental protocols and an exploration of its derivatives' biological activities are presented to support researchers in their scientific endeavors.

Core Properties of N-Propylaniline

The fundamental physical and chemical properties of **N-Propylaniline** (CAS Number: 622-80-0) are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical reactions.[\[1\]](#)[\[2\]](#)

Table 1: General and Physical Properties of N-Propylaniline

| Property | Value |
|--|--|
| CAS Number | 622-80-0 [1] |
| Molecular Formula | C ₉ H ₁₃ N [1] |
| Molecular Weight | 135.21 g/mol [1] |
| Appearance | Colorless to pale yellow liquid |
| Boiling Point | 220-222 °C |
| Melting Point | -15 °C |
| Density | 0.952 g/cm ³ |
| Refractive Index (n _D ²⁰) | 1.543 |
| Flash Point | 91 °C |
| pKa | 5.64 |

Table 2: Spectroscopic Data of N-Propylaniline

| Spectroscopic Data | Key Features |
|--|---|
| ¹ H NMR (CDCl ₃) | δ ~0.95 (t, 3H, CH ₃), ~1.60 (m, 2H, CH ₂), ~3.05 (t, 2H, N-CH ₂), ~3.60 (s, 1H, NH), ~6.60-7.20 (m, 5H, Ar-H) [3] |
| ¹³ C NMR (CDCl ₃) | δ ~11.7 (CH ₃), ~22.9 (CH ₂), ~45.9 (N-CH ₂), ~112.8 (Ar-C), ~117.1 (Ar-C), ~129.2 (Ar-C), ~148.5 (Ar-C) |
| GC-MS | Molecular ion (M ⁺) at m/z = 135. Key fragments at m/z = 106 ([M-C ₂ H ₅] ⁺), 93 ([M-C ₃ H ₆] ⁺), 77 ([C ₆ H ₅] ⁺) [4] [5] |

Synthesis and Purification of N-Propylaniline

The synthesis of **N-Propylaniline** can be achieved through several methods, with the most common being the N-alkylation of aniline.

Experimental Protocol: Synthesis of N-Propylaniline via N-Alkylation of Aniline with 1-Bromopropane

This protocol describes a common laboratory-scale synthesis of **N-Propylaniline**.

Materials:

- Aniline
- 1-Bromopropane
- Potassium carbonate (K_2CO_3), anhydrous
- Acetone
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

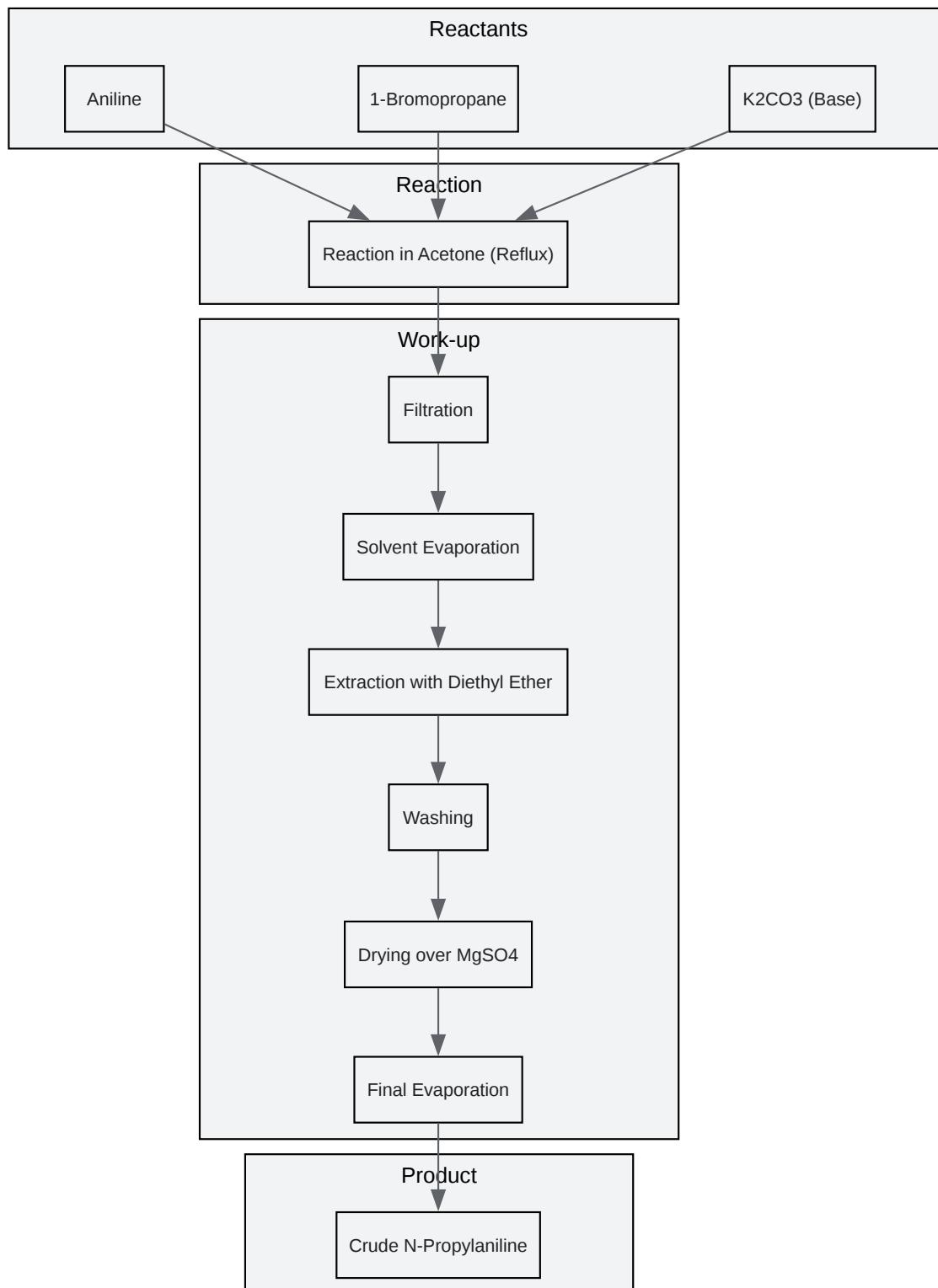
Procedure:

- To a solution of aniline (1.0 eq) in acetone, add anhydrous potassium carbonate (1.5 eq).
- Stir the suspension vigorously and add 1-bromopropane (1.1 eq) dropwise at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to remove the acetone.

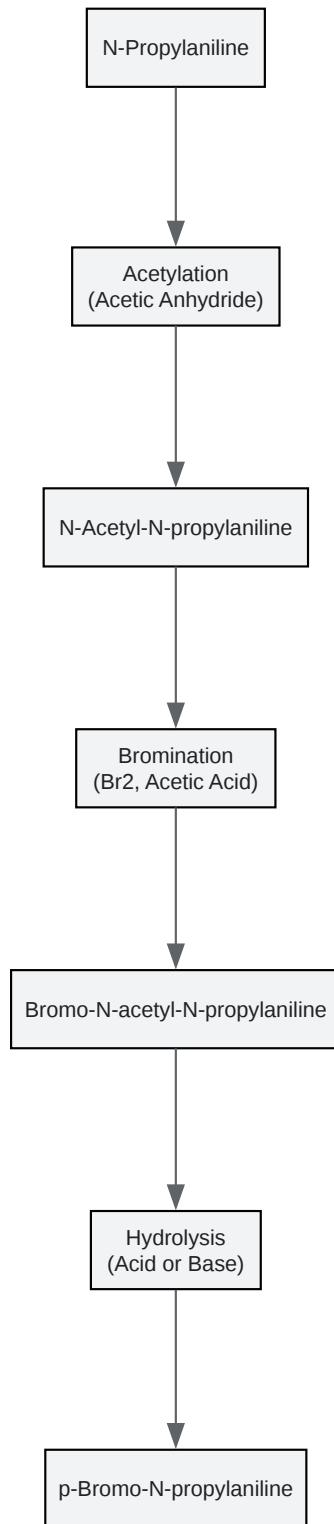
- Dissolve the residue in diethyl ether and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **N-Propylaniline**.

Workflow for the Synthesis of N-Propylaniline

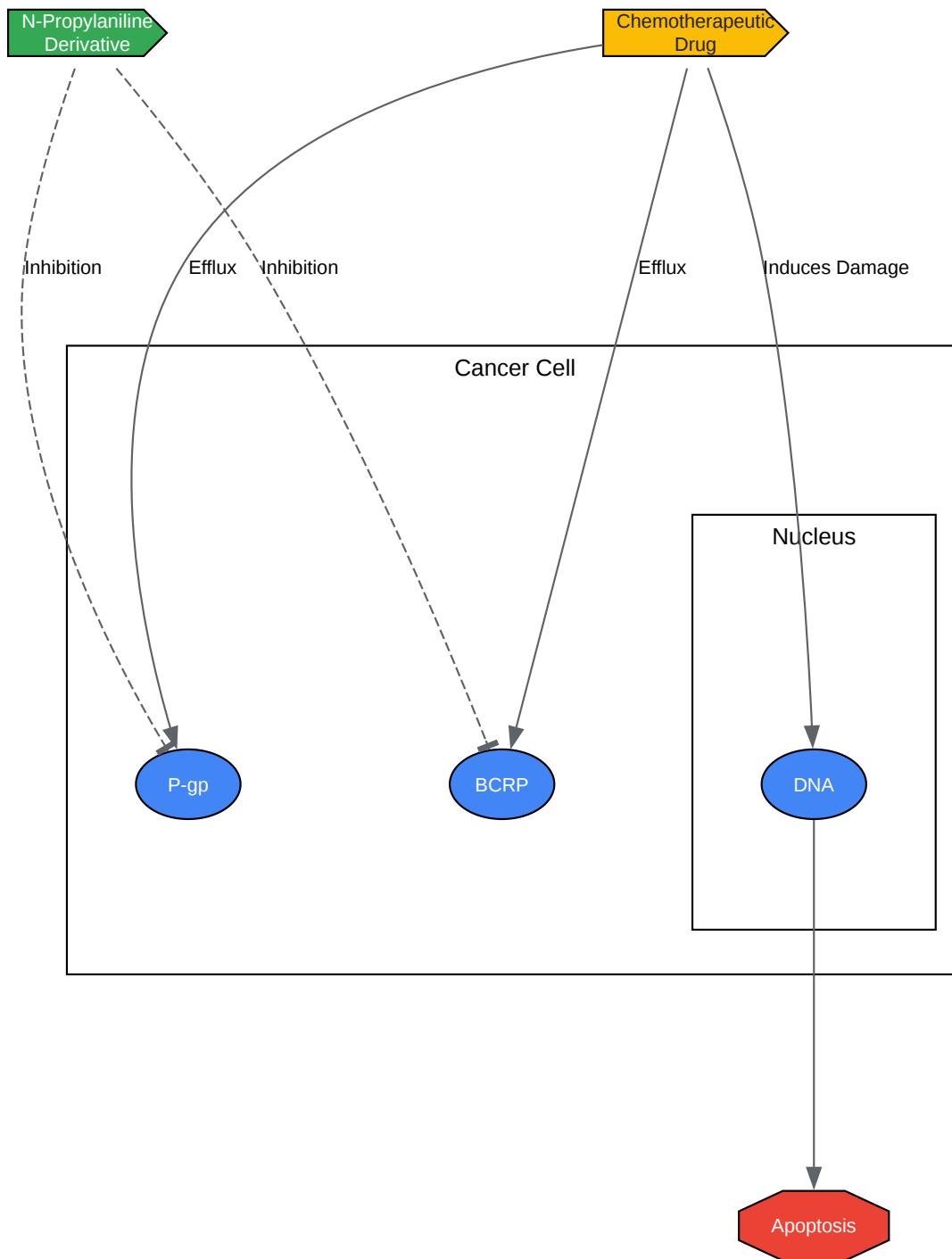
Synthesis of N-Propylaniline



Controlled Monobromination of N-Propylaniline



Mechanism of Action of N-Propylaniline Derivatives in Overcoming MDR

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References

- 1. scbt.com [scbt.com]
- 2. Benzenamine, N-propyl- | C9H13N | CID 12153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Propylaniline(622-80-0) 1H NMR spectrum [chemicalbook.com]
- 4. spectrabase.com [spectrabase.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Propylaniline: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293793#n-propylaniline-cas-number-and-properties]

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